

(S)-Morpholine-3-Carboxylic Acid: NMR Characterization & Comparison Guide

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Compound of Interest

Compound Name: (S)-morpholine-3-carboxylic acid

CAS No.: 106825-79-0

Cat. No.: B024963

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Executive Summary

(S)-Morpholine-3-carboxylic acid is a non-aromatic heterocycle used to introduce solubility and conformational constraint into peptide mimetics. Unlike proline, the morpholine ring introduces an oxygen atom that alters pKa and lipophilicity.

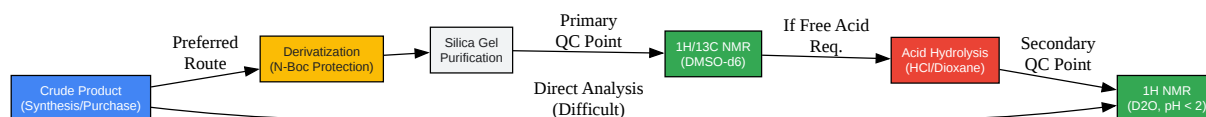
Critical Analytical Challenge: The NMR spectrum of the free acid is highly pH-dependent due to the equilibrium between the cationic (acidic pH), zwitterionic (neutral pH), and anionic (basic pH) forms. For robust quality control, it is recommended to characterize the N-Boc derivative in DMSO-d₆ or CDCl₃, where conformational locking provides sharper, more distinct signals.

Structural Analysis & Solvation

The morpholine ring exists in a chair conformation. The NMR signals are split into complex multiplets due to geminal coupling (non-equivalent protons on the same carbon) and vicinal coupling (adjacent protons).

Figure 1: Analytical Workflow

Standardized protocol for verifying identity and enantiopurity.



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Caption: Workflow prioritizing N-Boc characterization to avoid zwitterionic broadening common in the free acid.

Comparative NMR Data

A. Primary Standard: (S)-4-(tert-butoxycarbonyl)morpholine-3-carboxylic acid

This is the "Control" state. The Boc group eliminates the zwitterionic exchange, resulting in sharp, reproducible peaks.

- Solvent: DMSO-d₆ (Recommended) or CDCl₃
- Internal Standard: TMS (0.00 ppm)

Position	Proton (1H) δ (ppm)	Multiplicity	Carbon (13C) δ (ppm)	Assignment Notes
N-Boc	1.39 - 1.45	Singlet (9H)	28.1	Characteristic strong singlet.
C-3 (α -CH)	4.25 - 4.40	Multiplet (1H)	53.0 - 55.0	Deshielded by COOH and N-Boc.
C-2 (O-CH ₂)	3.75 - 3.90	Multiplet (2H)	66.0 - 68.0	Diastereotopic protons (axial/equatorial).
C-6 (O-CH ₂)	3.50 - 3.65	Multiplet (2H)	65.5 - 66.5	Overlaps often occur with C-2.
C-5 (N-CH ₂)	3.00 - 3.40	Multiplet (2H)	40.0 - 44.0	Broadened due to rotamers of Boc group.
COOH	12.5 - 13.0	Broad Singlet	172.0 - 174.0	Carbonyl carbon; proton often invisible in wet DMSO.
C=O (Boc)	—	—	154.0 - 155.0	Carbamate carbonyl.

Technical Note: In CDCl₃, rotamers (cis/trans isomers around the carbamate bond) often cause peak doubling or significant broadening of the H-3 and H-5 signals. DMSO-d₆ at elevated temperature (353 K) can coalesce these peaks for clearer integration.

B. Deprotected Target: (S)-Morpholine-3-carboxylic acid (HCl Salt)

Data represents the hydrochloride salt form, which is the stable solid form.

- Solvent: D₂O (Deuterium Oxide)

- Reference: HDO peak set to 4.79 ppm

Position	Proton (1H) δ (ppm)	Multiplicity	Carbon (13C) δ (ppm)	Assignment Notes
C-3 (α -CH)	4.05 - 4.15	dd or m (1H)	56.0 - 58.0	Shifted upfield vs. Boc form.
C-2 (O-CH ₂)	3.95 - 4.05	Multiplet (2H)	64.0 - 65.0	Forms complex ABX system with H-3.
C-6 (O-CH ₂)	3.70 - 3.85	Multiplet (2H)	63.5 - 64.5	Distinct from C-2 due to asymmetry.
C-5 (N-CH ₂)	3.15 - 3.45	Multiplet (2H)	43.0 - 45.0	Deshielded due to protonated amine (NH ₂ ⁺).
COOH	—	Exchanged	170.0 - 172.0	Carboxyl carbon.

Experimental Protocols

Protocol 1: Sample Preparation for N-Boc Derivative (Recommended)

Use this protocol to verify enantiomeric purity and structure before deprotection.

- Mass: Weigh 10–15 mg of the N-Boc-(**S**)-morpholine-3-carboxylic acid.
- Solvent: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Why DMSO? It minimizes aggregation and provides better solubility than CDCl₃ for carboxylic acids.
- Vessel: Transfer to a clean, dry 5mm NMR tube.
- Acquisition:

- Run ^1H NMR (minimum 16 scans).
- Key Check: Verify the integration ratio of the Boc singlet (9H) to the alpha-proton (1H). A ratio $< 9:1$ suggests loss of the protecting group.

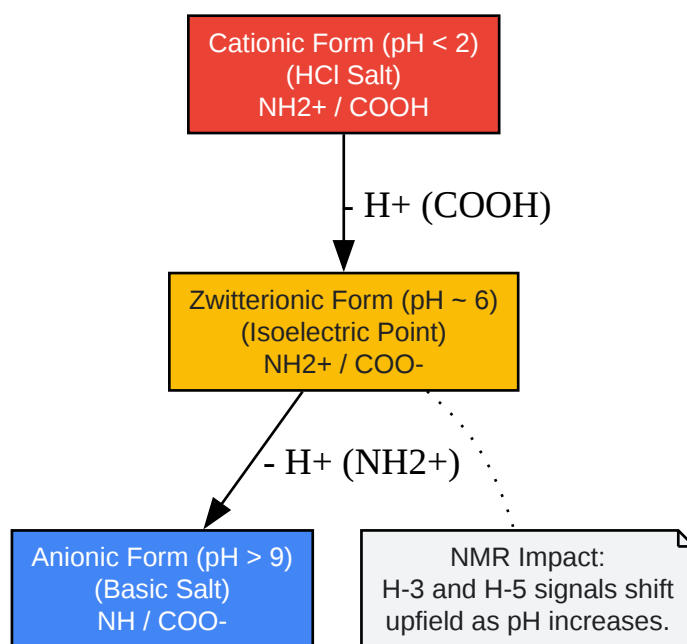
Protocol 2: Analysis of the Free Acid (Zwitterion Effect)

Use this protocol if analyzing the final deprotected product.

- Mass: Weigh 20 mg of the hydrochloride salt.
- Solvent: Add 0.6 mL of D_2O .
- pH Adjustment (Critical):
 - The chemical shifts of H-3 and H-5 will drift significantly if the pH is not controlled.
 - Acidic Shift: At $\text{pH} < 2$ (HCl salt), H-3 is ~ 4.1 ppm.
 - Basic Shift: At $\text{pH} > 10$ (Na salt), H-3 shifts upfield to ~ 3.4 ppm due to amine deprotonation.
- Internal Standard: Use TSP (trimethylsilylpropanoic acid) rather than TMS, as TMS is insoluble in D_2O .

Figure 2: pH-Dependent Structural Equilibrium

Understanding how pH impacts the NMR spectrum.



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Caption: The protonation state of the amine nitrogen heavily influences the chemical shift of adjacent protons (H-3, H-5).

Chiral Purity Assessment

To distinguish the (S)-enantiomer from the (R)-enantiomer or racemate:

- Optical Rotation: The (S)-enantiomer (HCl salt) typically exhibits a rotation of to (c=1, H₂O).
- Chiral Solvating Agent (CSA):
 - Add (R)-(+)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate to the N-Boc derivative in CDCl₃.
 - Observation: The N-Boc singlet (1.4 ppm) or the H-3 multiplet will split into two distinct sets of signals if the sample is racemic. The (S)-enantiomer should show a single set of peaks.

References

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